

Safeguarding Your Research: Essential Personal Protective Equipment and Handling Protocols for MPT0G211

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Compound of Interest

Compound Name: MPT0G211
CAS No.: 2151853-97-1
Cat. No.: B10821705

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This document provides critical safety and logistical guidance for the handling and disposal of **MPT0G211**, a potent and selective HDAC6 inhibitor. Adherence to these protocols is essential to ensure personal safety and maintain a secure laboratory environment. **MPT0G211** is intended for research use only.

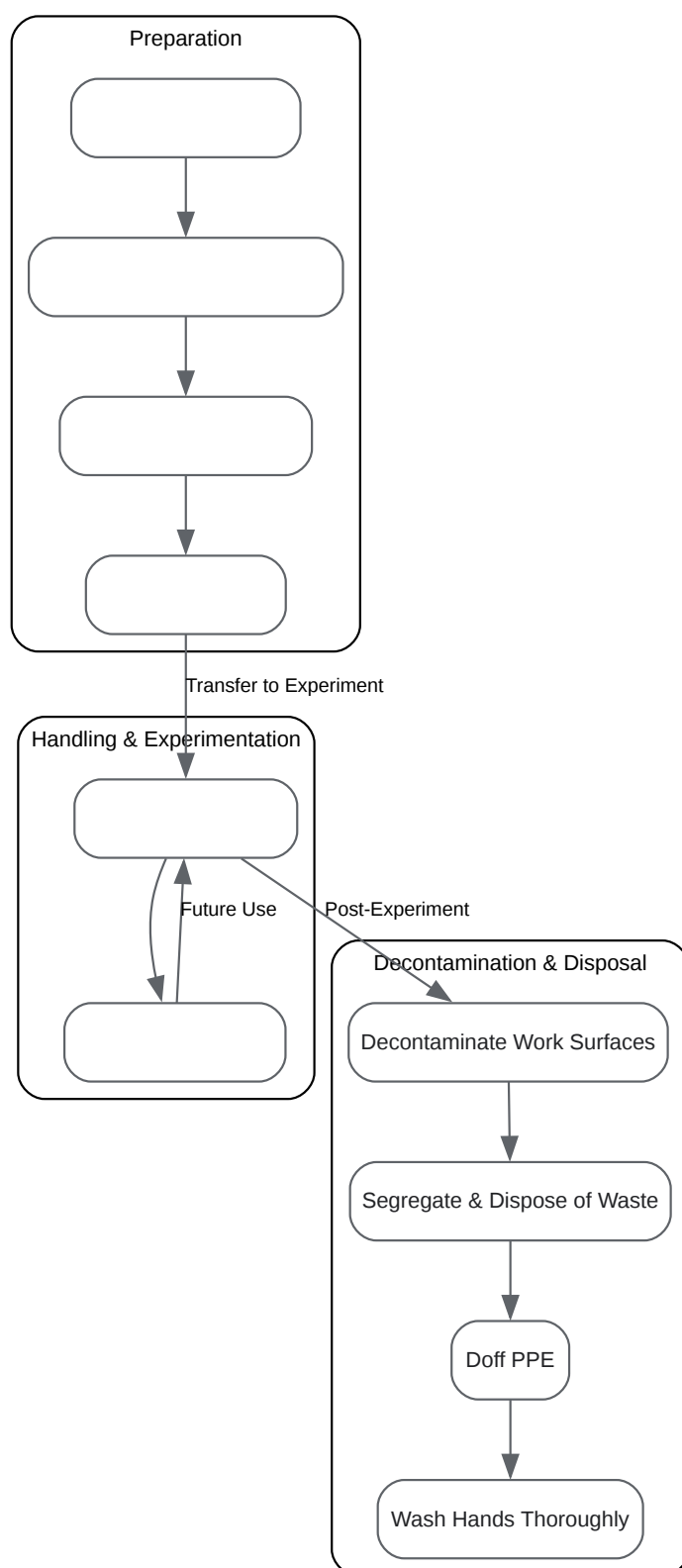
Personal Protective Equipment (PPE): A Multi-Layered Defense

When handling **MPT0G211**, a comprehensive approach to personal protection is mandatory. The following table summarizes the required PPE, categorized by the level of protection offered.

Protection Level	Equipment	Specification and Use
Primary Barrier	Gloves	Double-gloving with chemotherapy-rated nitrile gloves is recommended. Change gloves immediately if contaminated, torn, or punctured.[1]
Lab Coat	A disposable, solid-front barrier gown designed to resist permeability by hazardous drugs should be worn.[1]	
Secondary Barrier	Eye and Face Protection	Use splash goggles and a full-face shield to protect against splashes and aerosols.[2]
Respiratory Protection	Respirator	A NIOSH-approved dust respirator should be used when handling the solid compound to avoid inhalation. [3] Work should be performed in a certified chemical fume hood.
Full Body Protection	Full Suit and Boots	For large-scale operations or in the event of a significant spill, a full suit and protective boots are required.[3]

Safe Handling and Operational Plans: A Step-by-Step Approach

A systematic workflow is crucial to minimize exposure and prevent contamination. The following diagram illustrates the recommended procedure for handling **MPT0G211**, from initial preparation to final disposal.



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